Application Note: In Vivo Delivery of PKC-IN-1 (MS-553)

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Compound of Interest

Compound Name:	*Pkc-IN-1*
Cat. No.:	*B1139413*

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Formulation Protocols, Pharmacokinetics, and Experimental Design

Executive Summary

PKC-IN-1 (MS-553) is a potent, ATP-competitive, and reversible inhibitor of conventional Protein Kinase C (PKC) isozymes, exhibiting nanomolar affinity for PKC

(

10.4 nM) and PKC

(

5.3 nM).[1][2][3] It is a critical chemical probe for dissecting PKC-mediated signaling in autoimmune diseases (e.g., Experimental Autoimmune Encephalomyelitis - EAE) and diffuse large B-cell lymphoma (DLBCL).[1]

However, like many pyrrole-2,5-dione derivatives, **PKC-IN-1** possesses high lipophilicity and poor aqueous solubility, presenting significant challenges for in vivo administration.[1] This guide provides validated protocols for formulating **PKC-IN-1** for parenteral (IV/IP) and oral (PO) delivery, ensuring bioavailability while minimizing vehicle-induced toxicity.[1]

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Physicochemical Profile & Solubility

Understanding the compound's physical limits is the first step in successful formulation.[1]

Property	Value	Notes
Molecular Weight	500.61 g/mol	Moderate size, suitable for systemic distribution.[1]
Appearance	White to Off-white Solid	Protect from light; store at -20°C.
Solubility (DMSO)	~25 - 50 mg/mL	Primary stock solvent.[1] Essential for initial solubilization.[1]
Solubility (Water)	< 0.1 mg/mL	Insoluble.[1] Requires co-solvents or suspension agents.[1]
LogP (Predicted)	~3.5 - 4.2	Highly lipophilic.[1] Prone to precipitation in saline.[1]
Target Isoforms	PKC , PKC I, PKC II	Conventional PKCs (cPKCs).

Formulation Protocols

Two distinct protocols are provided below. Protocol A is designed for maximum bioavailability (clear solution) suitable for IP or IV injection.[1] Protocol B is a suspension designed for high-dose oral gavage.[1]

Protocol A: Clear Solution (IP/IV Injection)

Target Concentration: 1 - 2 mg/mL Vehicle Composition: 5% DMSO / 30% PEG300 / 5% Tween 80 / 60% Saline[1]

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Mechanism of Vehicle:

- DMSO: Solubilizes the hydrophobic drug lattice.[1][4]
- PEG300: Prevents re-crystallization by coating drug molecules.[1]
- Tween 80: Surfactant that reduces interfacial tension, preventing aggregation.[1]
- Saline: Adjusts osmolarity to physiological levels.[1]

Step-by-Step Procedure:

- Weighing: Accurately weigh the required amount of **PKC-IN-1** powder.
- Primary Solubilization: Add 5% of the total volume of DMSO.[1] Vortex vigorously for 30-60 seconds until the powder is completely dissolved. If necessary, sonicate at 40°C for 5 minutes. Do not proceed until the solution is clear.
- Stabilization: Slowly add 30% of the total volume of PEG300 (Polyethylene Glycol 300).[1] Add this dropwise while vortexing. The solution may warm slightly.[1]
- Emulsification: Add 5% of the total volume of Tween 80. Vortex gently to mix. Avoid excessive foaming.[1]
- Dilution: Slowly add 60% of the total volume of pre-warmed (37°C) Saline (0.9% NaCl). Add dropwise with continuous agitation.
    - Critical Check: Inspect for precipitation (cloudiness).[1] If precipitate forms, sonicate immediately.[1] If it persists, the concentration is too high for this vehicle.[1]

Protocol B: Homogeneous Suspension (Oral Gavage)

Target Concentration: 5 - 20 mg/mL Vehicle Composition: 0.5% Sodium Carboxymethylcellulose (CMC-Na) or 1% Methylcellulose (MC) in water.[1]

Step-by-Step Procedure:

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- Vehicle Prep: Prepare a 0.5% w/v solution of CMC-Na in distilled water. Stir overnight to ensure complete hydration of the polymer.[1] Autoclave if sterility is required.[1]
- Trituration: Place the weighed **PKC-IN-1** powder in a mortar. Add a small volume (few drops) of the CMC-Na vehicle.[1]
- Grinding: Grind the mixture with a pestle to break down crystal aggregates and wet the powder, forming a smooth paste.
- Dilution: Gradually add the remaining volume of CMC-Na vehicle while continuing to mix.
- Resuspension: Transfer to a vial. Vortex heavily before every administration to ensure dose uniformity.[1]

In Vivo Study Design & Dosing

The following parameters are derived from successful efficacy studies in Lewis rats (EAE models) and xenograft mice.

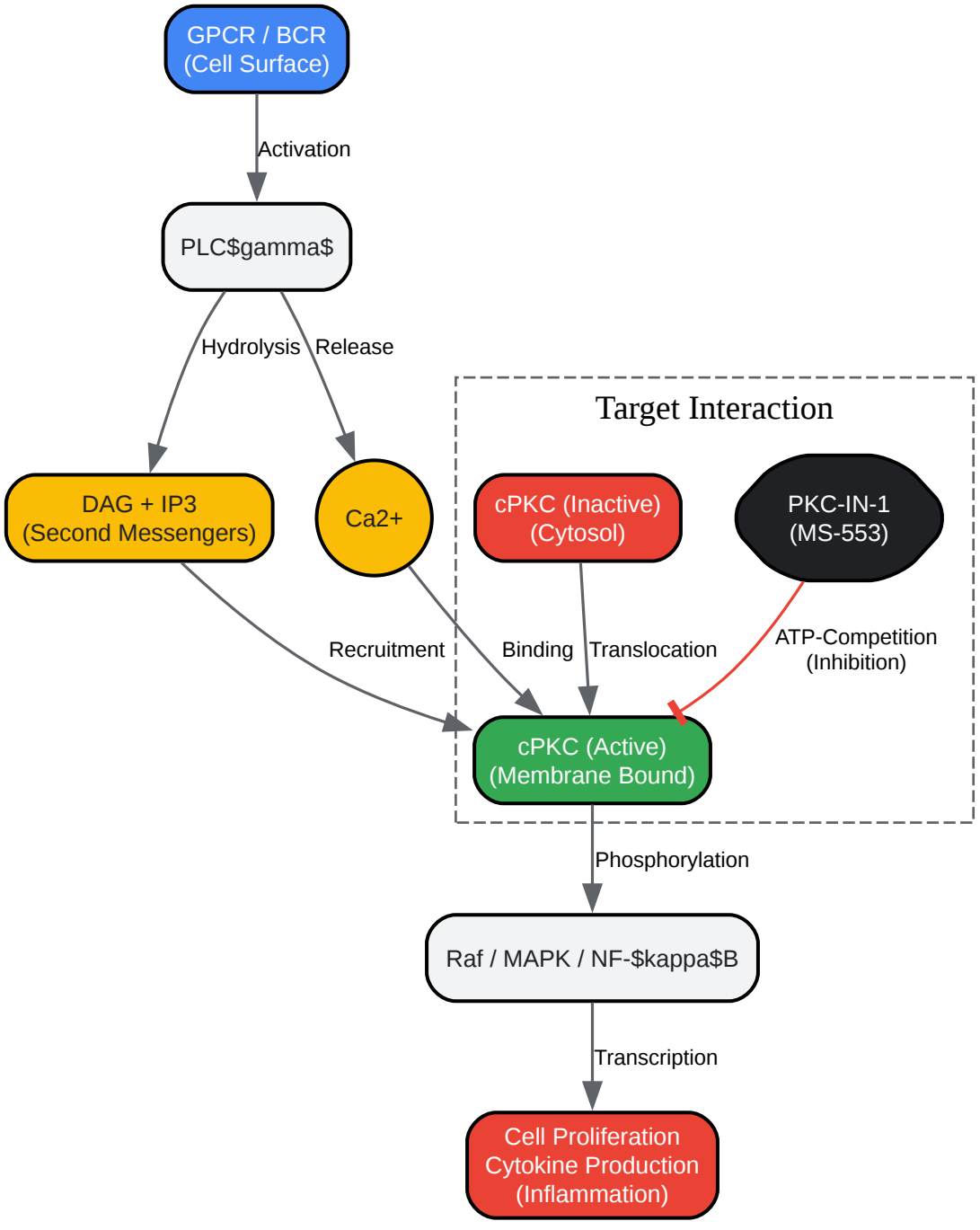
Parameter	Recommendation	Rationale
Dose Range	10 - 50 mg/kg	Efficacy is typically seen >10 mg/kg.[1] Doses >100 mg/kg may hit solubility limits.[1]
Route	Oral (PO) or IP	PO is preferred for chronic dosing; IP for acute signaling studies.[1]
Frequency	QD (Once Daily) or BID	Based on estimated half-life and reversibility of ATP-competition.
Volume Limit	Mice: 10 mL/kg Rats: 5-10 mL/kg	Exceeding these volumes causes physiological stress.[1]
Controls	Vehicle-only group	Essential to rule out vehicle-induced inflammation (DMSO/Tween).

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Mechanism of Action (Pathway Visualization)

PKC-IN-1 exerts its therapeutic effect by blocking the catalytic domain of conventional PKCs, thereby interrupting downstream inflammatory cascades such as the NF-

B pathway.[1]



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Figure 1: Mechanism of Action.[1] **PKC-IN-1** competitively binds to the ATP-binding site of activated cPKCs, preventing the phosphorylation of downstream effectors like NF-

B.[1]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation upon saline addition	Drug concentration too high (>2 mg/mL) or addition too fast.[1]	Reduce concentration to 1 mg/mL. Ensure saline is warm (37°C). Add saline dropwise while vortexing.[1]
Animal lethargy/distress immediately post-dose	DMSO/Tween toxicity or injection speed too fast.[1]	Reduce DMSO to <5%.[1] Inject IP slowly. Ensure vehicle is at body temperature.[1]
Inconsistent biological data	Suspension settling (Protocol B).[1]	Vortex suspension immediately before drawing into the syringe for every animal.[1]
Low Bioavailability	Poor absorption of crystalline solid.[1]	Switch from Protocol B (Suspension) to Protocol A (Solution) or use a cyclodextrin-based vehicle (e.g., 20% SBE- -CD).

References

- Discovery of **PKC-IN-1** (MS-553)
  - Title: Potent and selective inhibitors of protein kinase C.[1][5]
  - Source: MedChemExpress / TargetMol Datasheets (2024).[1]
  - URL:[1]
- In Vivo Formulation Strategies for Kinase Inhibitors

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- Title: Vehicles for in vivo delivery of hydrophobic drugs.[1]
- Source: SelleckChem Formulation Guide.[1]
- URL:[1]

- PKC Signaling & EAE Models
  - Title: Protein kinase C inhibitors as regulators of immune response in autoimmune encephalitis.[1]
  - Source:Journal of Neuroimmunology (Contextual Reference).[1]
  - URL:[1]
- General Solvent Toxicity Guidelines
  - Title: Guidelines for the use of organic solvents in in vivo experiments.[1]
  - Source: ResearchGate / University IACUC Standards.[1]
  - URL:

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Sources

- 1. selleckchem.com [selleckchem.com]
- 2. PKC-IN-1 | PKC | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. What are PKC inhibitors and how do they work? [synapse.patsnap.com]

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